

# AZD2423 for Neuroinflammation Research: A Technical Guide

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## Compound of Interest

Compound Name:	AZD2423
CAS No.:	1449698-98-9
Cat. No.:	B8103996

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## Introduction

**AZD2423** is a potent and selective, orally bioavailable, non-competitive negative allosteric modulator of the C-C chemokine receptor 2 (CCR2). This receptor and its primary ligand, C-C motif chemokine ligand 2 (CCL2), are key players in the inflammatory cascade, particularly in the recruitment of monocytes and macrophages to sites of inflammation. The CCL2/CCR2 signaling axis is implicated in the pathogenesis of various inflammatory and neuropathic pain states, making it a target of significant interest for therapeutic intervention. This technical guide provides a comprehensive overview of **AZD2423**, including its mechanism of action, preclinical and clinical data, and detailed experimental protocols relevant to its study in the context of neuroinflammation.

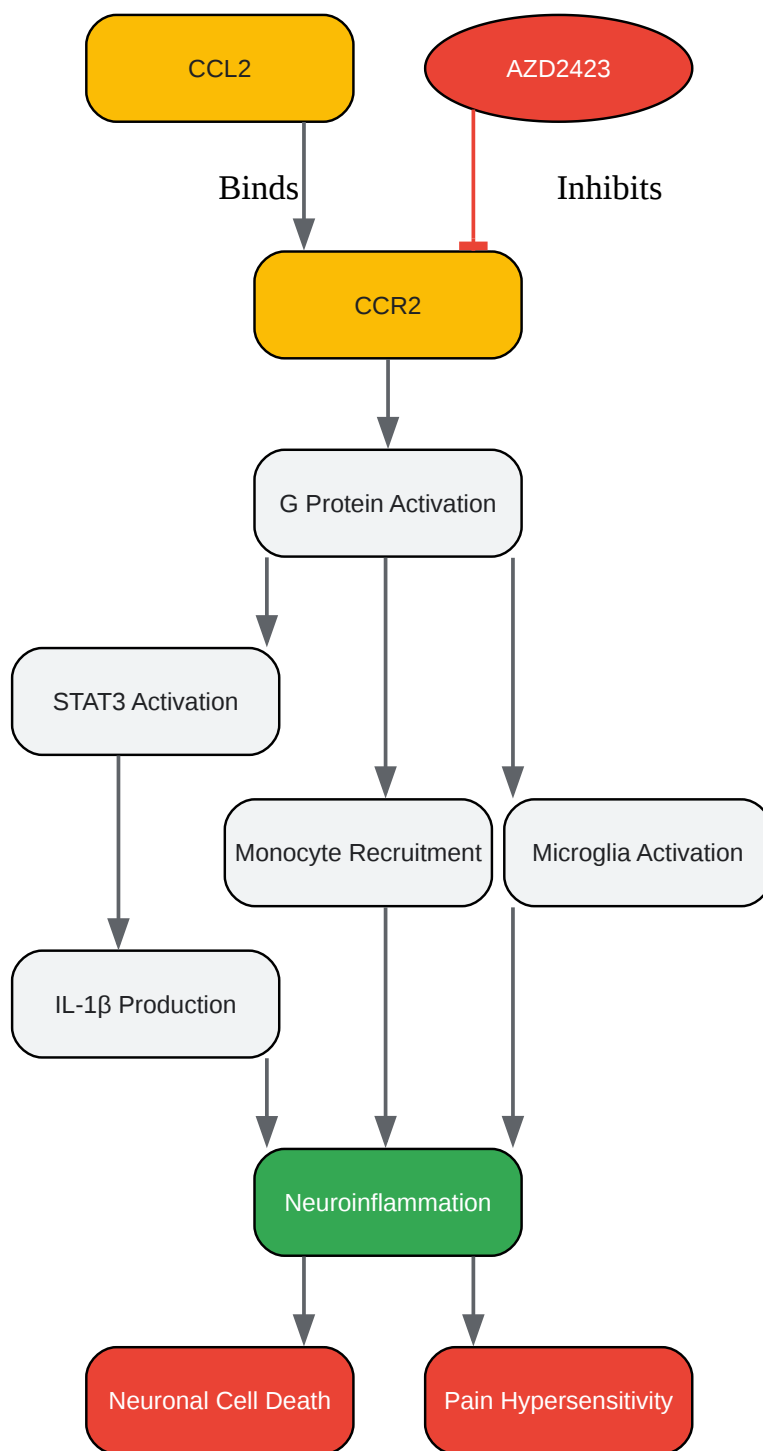
## Core Compound Properties and In Vitro Activity of AZD2423

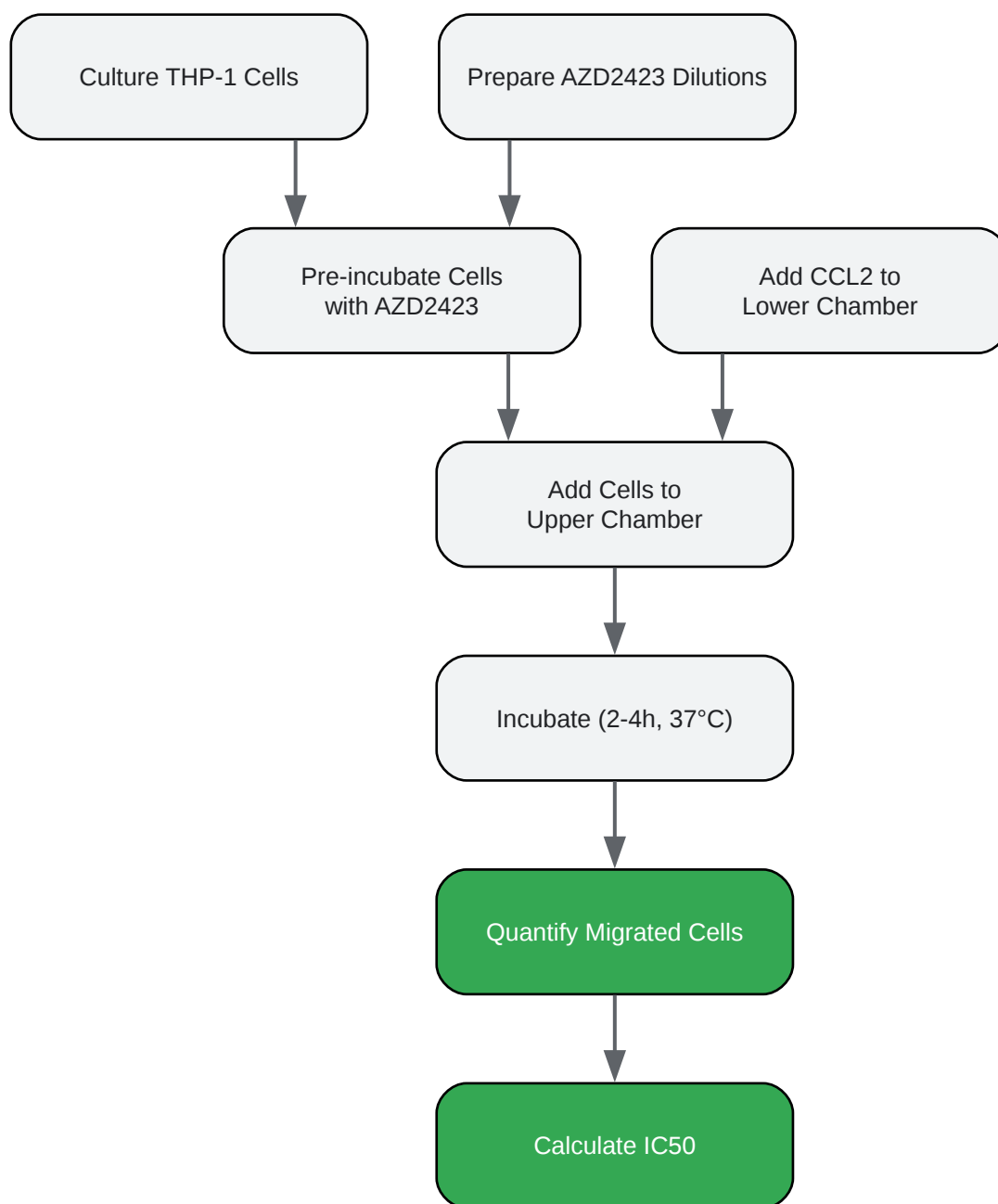
**AZD2423** has been characterized through a series of in vitro assays to determine its potency and selectivity for the CCR2 receptor. The following table summarizes key quantitative data from these studies.

Parameter	Value	Cell Line/System
CCR2 Binding Affinity (IC50)	2.6 nM	-
CCR2 Ca <sup>2+</sup> Flux (IC50)	1.2 nM	-
CCR2 Chemotaxis (IC50)	4.4 nM	THP-1 cells
Human Whole Blood L-Selectin Shedding (IC50)	1.3 nM	Monocytes
Rat CCR2 Ca <sup>2+</sup> Flux (IC50)	607 nM	-
CCR5 Chemotaxis (IC50)	316 nM	-
hERG (IC50)	90 $\mu$ M	-

## Signaling Pathway

The CCL2/CCR2 signaling pathway plays a crucial role in neuroinflammation. Upon binding of CCL2, CCR2, a G protein-coupled receptor, initiates a downstream signaling cascade that contributes to the recruitment of inflammatory cells and the production of pro-inflammatory mediators. This can lead to neuronal sensitization and neuronal cell death. **AZD2423**, as a negative allosteric modulator, inhibits this signaling cascade.





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